

# A Comparative Performance Analysis of Disperse Violet 1 and Other Anthraquinone Dyes

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Disperse Violet 1*

Cat. No.: *B121737*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance characteristics of **Disperse Violet 1** against other selected anthraquinone dyes. The information presented is supported by experimental data to assist in the selection of appropriate dyes for various research and development applications.

## Introduction to Anthraquinone Dyes

Anthraquinone dyes are a significant class of colorants known for their brilliant shades, good lightfastness, and overall stability.<sup>[1]</sup> Their molecular structure, based on anthraquinone, allows for a wide range of colors, primarily in the violet, blue, and red spectra. This class of dyes includes various types, such as disperse, vat, and acid dyes, each with specific application properties. Disperse dyes, like **Disperse Violet 1**, are non-ionic and are primarily used for dyeing hydrophobic fibers such as polyester.<sup>[1][2]</sup>

## Performance Data Summary

The following table summarizes the key performance indicators for **Disperse Violet 1** and other selected anthraquinone dyes. The data has been compiled from various technical sources.

Performance Parameter	Disperse Violet 1	Vat Violet 1	Solvent Violet 13	Disperse Blue 79
C.I. Name	Disperse Violet 1	Vat Violet 1	Solvent Violet 13	Disperse Blue 79
C.I. Number	61100	60010	60725	11345
Lightfastness (Blue Wool Scale, 1-8)	5-6[3]	6-7	7-8	5-6
Wash Fastness (Fading, Grey Scale, 1-5)	4-5[3]	4-5	-	4-5
Wash Fastness (Staining, Grey Scale, 1-5)	5[3]	4-5	-	5
Sublimation Fastness (1-5)	Moderate	High	Good	4-5
Ironing Fastness (1-5)	4[3]	4-5	-	-
Perspiration Fastness (Fading, 1-5)	5[3]	-	-	-
Perspiration Fastness (Staining, 1-5)	5[3]	-	-	-

## Experimental Protocols

Detailed methodologies for the key fastness tests are provided below. These protocols are based on internationally recognized standards to ensure reproducibility.

### Lightfastness Testing (ISO 105-B02)

Objective: To determine the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

Apparatus:

- Xenon arc lamp fading apparatus.
- Blue Wool standards (ISO 105-B08).
- Grey Scale for assessing change in color (ISO 105-A02).
- Specimen holders.
- Masking cards.

Procedure:

- A specimen of the dyed textile is mounted on a holder alongside a set of Blue Wool standards.
- Part of the specimen and the standards are covered with an opaque mask.
- The mounted specimens are exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- The exposure is continued until a specified change in color is observed on the test specimen or on the Blue Wool standards.
- The lightfastness of the specimen is assessed by comparing the contrast between the exposed and unexposed portions of the specimen with the contrasts produced on the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar change in color.

## **Wash Fastness Testing (ISO 105-C06)**

Objective: To determine the resistance of the color of textiles to domestic or commercial laundering procedures.

**Apparatus:**

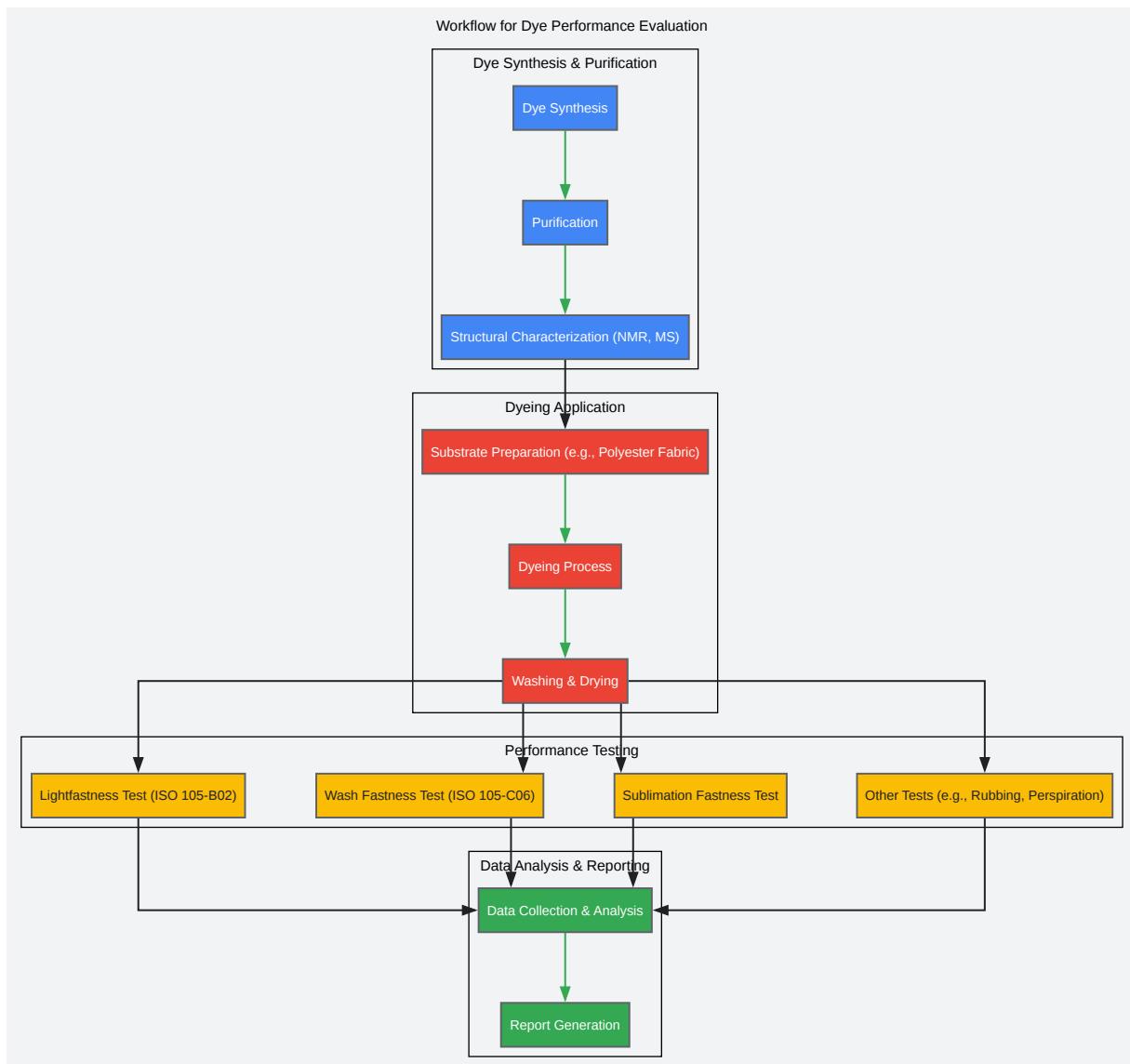
- Launder-Ometer or similar apparatus with a thermostatically controlled water bath and rotating closed canisters.
- Stainless steel balls.
- Multifibre test fabric (e.g., containing wool, cotton, polyester, polyamide, acrylic, and acetate).
- Standard reference detergent.
- Grey Scale for assessing change in color and staining (ISO 105-A02 and ISO 105-A03).

**Procedure:**

- A specimen of the dyed textile is stitched together with a piece of multifibre test fabric.
- The composite specimen is placed in a stainless steel canister with a specified volume of detergent solution and a specified number of stainless steel balls.
- The canister is placed in the Launder-Ometer and agitated for a specified time at a specified temperature (e.g., 40°C or 60°C).
- After the washing cycle, the composite specimen is removed, rinsed, and dried.
- The change in color of the dyed specimen is assessed using the Grey Scale for assessing change in color.
- The degree of staining on each type of fiber in the multifibre test fabric is assessed using the Grey Scale for assessing staining.

## Visualizing Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the performance of a new dye.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, application, and performance evaluation of a new dye.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. betakim.com.tr [betakim.com.tr]
- 2. orientjchem.org [orientjchem.org]
- 3. worlddyeviety.com [worlddyeviety.com]
- To cite this document: BenchChem. [A Comparative Performance Analysis of Disperse Violet 1 and Other Anthraquinone Dyes]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b121737#disperse-violet-1-vs-other-anthraquinone-dyes-in-performance>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)